

An In-depth Technical Guide to the Physical Properties of 5,5-dimethylhexanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **5,5-dimethylhexanenitrile**, specifically its boiling point and density. Due to the limited availability of experimentally determined data for this specific compound, this document outlines the standard methodologies for determining these properties, alongside a framework for recording and visualizing the workflow for such characterizations.

Quantitative Physical Properties

A comprehensive understanding of a compound's physical properties is fundamental for its application in research and development. The boiling point provides insight into a substance's volatility, while density is crucial for mass-to-volume conversions and formulation development.

As of the latest literature review, specific experimentally verified data for the boiling point and density of **5,5-dimethylhexanenitrile** are not readily available. The following table is provided as a template for recording these values once they have been determined through the experimental protocols outlined in this guide. For context, computed, non-experimental data from publicly available chemical databases are included where available.



Physical Property	Value	Units	Method of Determination
Boiling Point	Not Available	°C or K	Experimental / Predicted
Density	Not Available	g/cm³ or g/mL	Experimental / Predicted
Molecular Weight	125.21	g/mol	Computed[1]
XLogP3-AA	2.5	Computed[1]	

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling point and density requires standardized and meticulously executed experimental procedures. The following sections detail widely accepted methodologies.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Several methods can be employed for its determination, with the choice often depending on the quantity of the substance available.

2.1.1. Thiele Tube Method

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating mantle or Bunsen burner, and heat transfer fluid (e.g., mineral oil).
- Procedure:
 - A small amount of 5,5-dimethylhexanenitrile is placed in a small test tube.



- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a heat transfer fluid.
- The side arm of the Thiele tube is gently heated, causing the heat transfer fluid to circulate and heat the sample evenly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

2.1.2. Simple Distillation Method

This method is appropriate when a larger volume of the liquid is available and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with **5,5-dimethylhexanenitrile** and a few boiling chips.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
 - The liquid is heated to a steady boil.
 - The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb. This stable temperature reading is the boiling point.



Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

2.2.1. Gravimetric Method using a Pycnometer or Graduated Cylinder

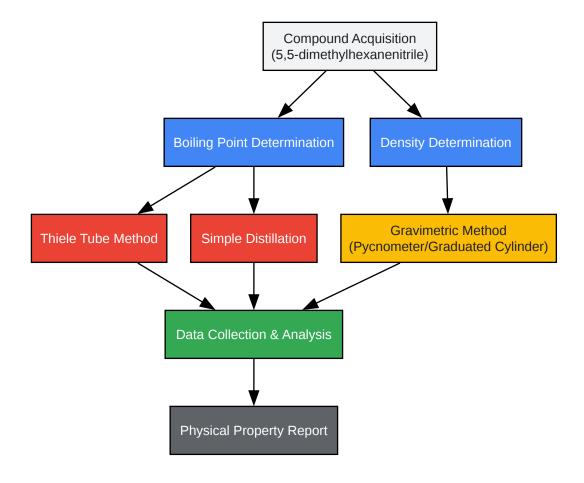
This is a straightforward and common method for determining the density of a liquid.

- Apparatus: Pycnometer or a graduated cylinder, and an analytical balance.
- Procedure:
 - The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
 - A known volume of 5,5-dimethylhexanenitrile is added to the pycnometer or graduated cylinder.
 - The mass of the container with the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume. For higher precision, this should be repeated multiple times to obtain an average value.

Workflow for Physical Property Determination

The logical flow of determining the physical properties of a chemical compound like **5,5-dimethylhexanenitrile** can be visualized. This process begins with acquiring the compound and proceeds through the experimental determination and data analysis.





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Caption: Workflow for determining the physical properties of a chemical compound.

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